

# Personal protective equipment for handling 16alpha,17-Epoxyprogesterone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 16alpha,17-Epoxyprogesterone

Cat. No.: B052776

[Get Quote](#)

## Essential Safety and Handling Guide for 16 $\alpha$ ,17-Epoxyprogesterone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of 16 $\alpha$ ,17-Epoxyprogesterone (CAS No. 1097-51-4), a key intermediate in the synthesis of various hormonal drugs.<sup>[1][2][3]</sup> Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment. This compound should be handled with care, recognizing its classification as a potentially hazardous substance, similar to other steroidal and epoxy compounds.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling 16 $\alpha$ ,17-Epoxyprogesterone to prevent skin contact, inhalation, and eye exposure.<sup>[4][5]</sup>

PPE Category	Item	Specifications & Use Case
Hand Protection	Double Gloving (Chemotherapy-rated)	Two pairs of powder-free nitrile or neoprene gloves meeting ASTM D6978 standards are required.[6][7] The inner glove should be worn under the gown cuff and the outer glove over the cuff.[7] Change gloves every 30-60 minutes or immediately upon known or suspected contact.[4]
Body Protection	Disposable Gown	A disposable, back-closing gown made of polyethylene-coated polypropylene or a similar laminate material resistant to chemical permeation is required.[6][8] Cloth lab coats are not suitable.[6] Gowns should be changed every 2-3 hours or immediately if contaminated.[7]
Eye & Face Protection	Safety Goggles & Face Shield	Chemical splash goggles are mandatory.[7] For operations with a higher risk of splashes, such as transferring solutions, a full-face shield should be worn in addition to goggles.[6]
Respiratory Protection	N95 Respirator or Higher	An N95 respirator is required to protect against airborne particles, especially when handling the powder form of the compound.[7] For unpacking potentially damaged containers, an elastomeric half-mask with a multi-gas

cartridge and P100 filter may be necessary.<sup>[7]</sup>

Head & Foot Protection

Bouffant Cap & Shoe Covers

A bouffant cap must cover the head and ears.<sup>[8]</sup> Two pairs of disposable, skid-resistant shoe covers are required and should not be worn outside the designated handling area.<sup>[7]</sup><sup>[8]</sup>

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the key steps for safely handling 16 $\alpha$ ,17-Epoxyprogesterone from receipt to immediate use.

### 1. Receiving and Unpacking:

- Upon receipt, inspect the external packaging for any signs of damage.
- Don appropriate PPE (at a minimum, outer gloves and a lab coat) before handling the package.
- If the package is compromised, move it to a designated containment area (e.g., a chemical fume hood) and don full PPE, including respiratory protection, before proceeding.<sup>[7]</sup>
- Open the package in a well-ventilated area, preferably within a chemical fume hood or a compounding primary engineering control (C-PEC).<sup>[7]</sup>

### 2. Preparation and Weighing:

- Conduct all manipulations of the solid compound, including weighing, within a ventilated enclosure such as a chemical fume hood to minimize inhalation exposure.
- Use dedicated spatulas and weighing containers.
- Handle the compound gently to avoid creating dust.

### 3. Dissolution:

- When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- 16 $\alpha$ ,17-Epoxyprogesterone is soluble in DMSO.[1]
- Ensure all containers are clearly labeled with the chemical name, concentration, solvent, and date of preparation.

#### 4. Post-Handling:

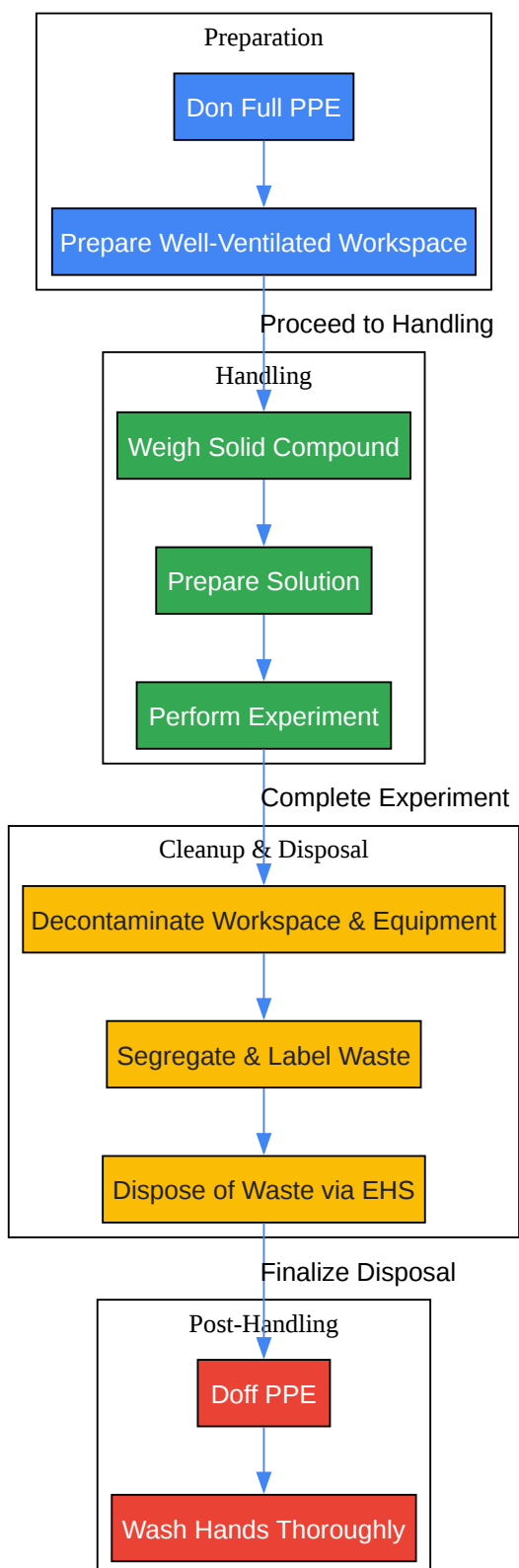
- After handling, wipe down all surfaces and equipment with an appropriate decontaminating solution.
- Remove outer gloves and gown before leaving the immediate work area.
- Wash hands thoroughly with soap and water after removing all PPE.[9]

## Disposal Plan

Proper disposal of 16 $\alpha$ ,17-Epoxyprogesterone and associated waste is crucial to prevent environmental contamination and accidental exposure.

- **Solid Waste:** All disposable PPE (gloves, gowns, shoe covers, etc.), weighing papers, and contaminated lab supplies should be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions of 16 $\alpha$ ,17-Epoxyprogesterone should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- **Empty Containers:** Empty containers that held the solid compound should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.
- **Waste Pickup:** All hazardous waste must be disposed of through the institution's environmental health and safety department in accordance with federal, state, and local regulations.[9]

## Workflow for Handling 16 $\alpha$ ,17-Epoxyprogesterone



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of 16 $\alpha$ ,17-Epoxyprogesterone.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. CN104610421B - The synthetic method of 16ALPHA,17ALPHA-epoxyprogesterone - Google Patents [patents.google.com]
- 4. ppmmag.com [pppmag.com]
- 5. crosslinktech.com [crosslinktech.com]
- 6. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 7. pharmacytimes.com [pharmacytimes.com]
- 8. Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 9. nerpa.ca [nerpa.ca]
- To cite this document: BenchChem. [Personal protective equipment for handling 16alpha,17-Epoxyprogesterone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052776#personal-protective-equipment-for-handling-16alpha-17-epoxyprogesterone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)